

# IMP-1575: A Technical Guide to its Physicochemical Properties and Mechanism of Action

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## Compound of Interest

Compound Name: IMP-1575

Cat. No.: B15136921

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## Introduction

**IMP-1575** has emerged as a potent and selective inhibitor of Hedgehog acyltransferase (HHAT), a crucial enzyme in the Hedgehog (Hh) signaling pathway.<sup>[1][2]</sup> Dysregulation of the Hh pathway is implicated in various developmental disorders and cancers, making HHAT a compelling therapeutic target. This document provides a comprehensive overview of the physicochemical properties of **IMP-1575**, its mechanism of action, and detailed experimental protocols for its characterization.

## Physicochemical Properties

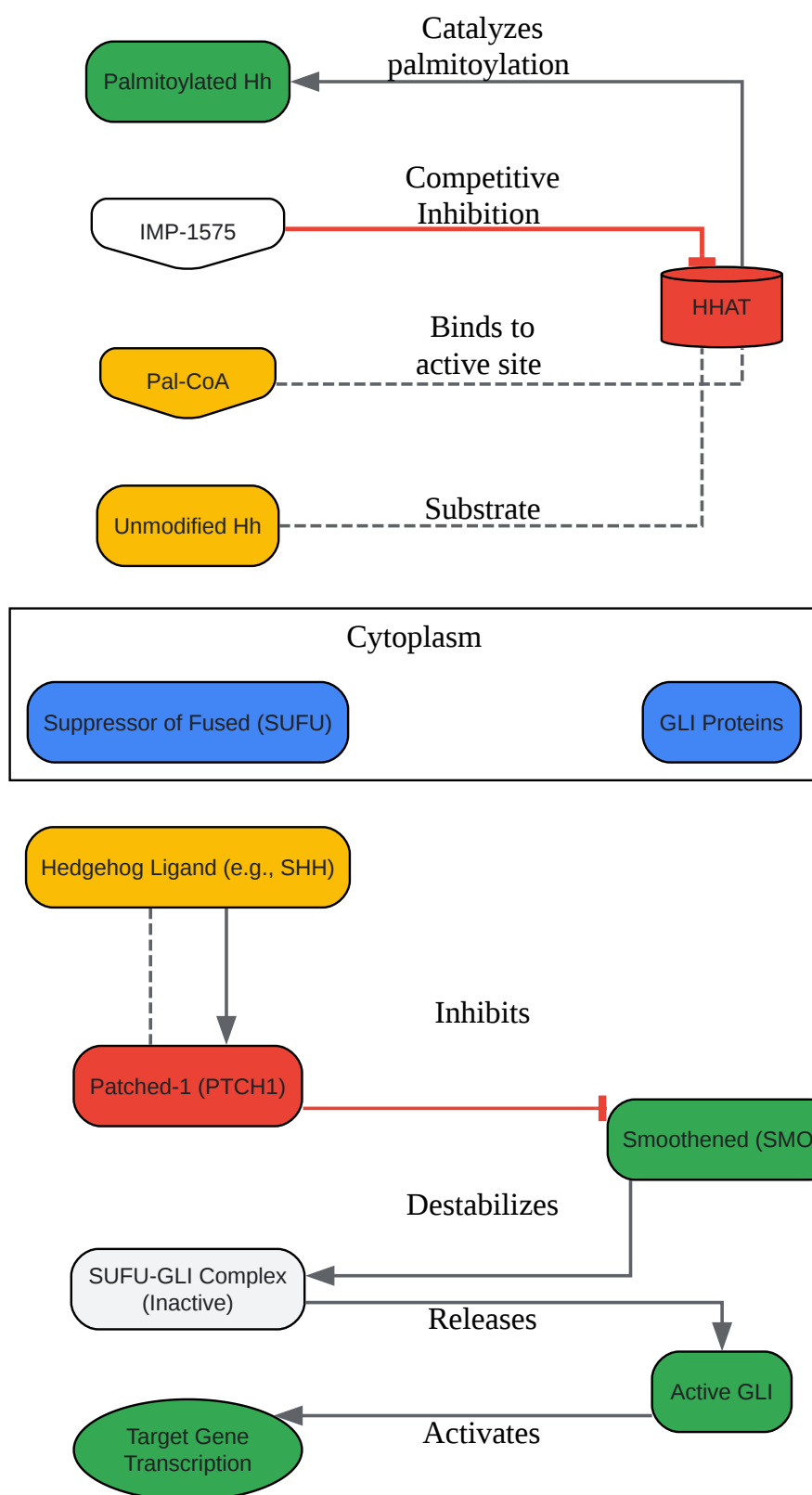
**IMP-1575** is a synthetic small molecule with the following properties:

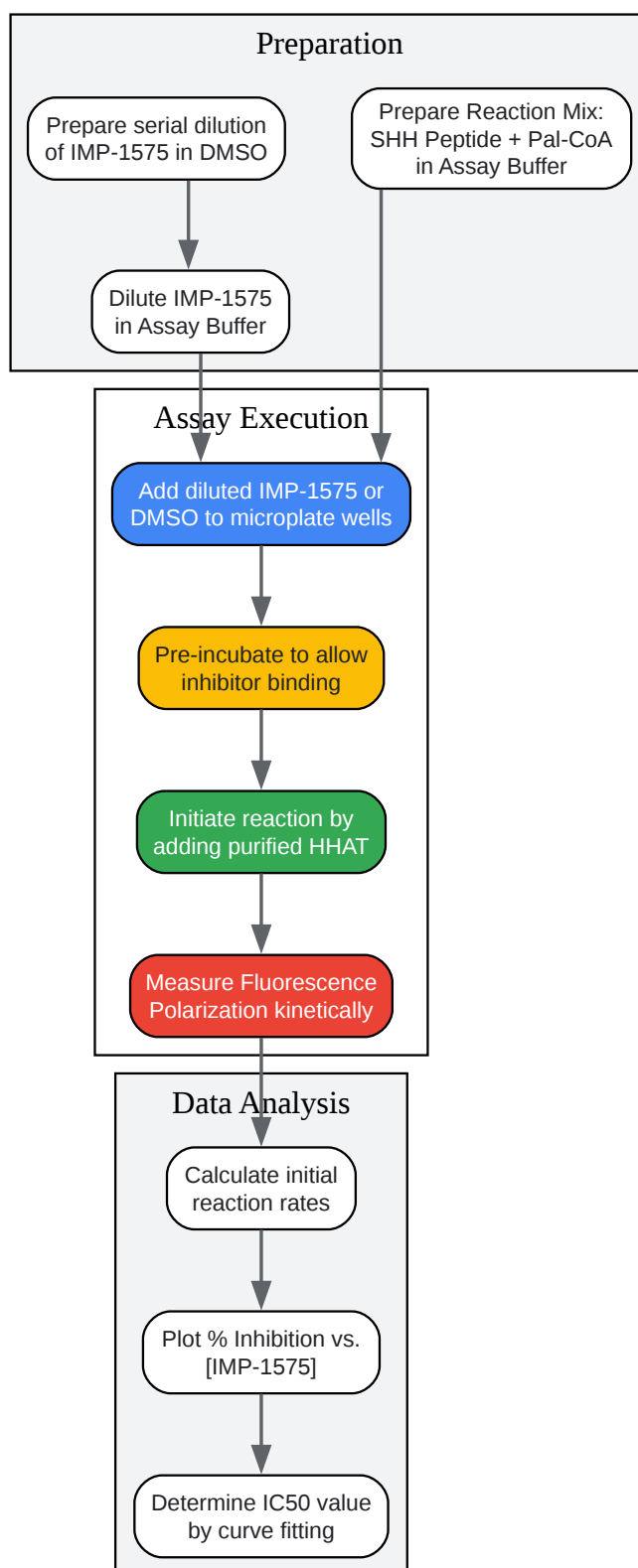
Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N <sub>3</sub> OS	[2][3]
Molecular Weight	343.49 g/mol	[2][3]
IUPAC Name	(R)-2-(isobutylamino)-1-(4-(6-methylpyridin-2-yl)-6,7-dihydrothieno[3,2-c]pyridin-5(4H)-yl)ethan-1-one	[2]
SMILES	<chem>O=C(N1CCC2=C([C@@H]1C3=NC(C)=CC=C3)C=CS2)CNCC(C)C</chem>	[1]
Appearance	Faint yellow to yellow orange oil	[3][4]
Solubility	10 mM in DMSO	[2]
Melting Point	Not applicable (oil at room temperature)	[3][4]
pKa	Experimental data not readily available in public literature. Prediction of pKa for a molecule with multiple potential ionization sites requires specialized software and experimental validation.	
Storage	Store at 2-8°C	[3][4]

## Mechanism of Action: Inhibition of the Hedgehog Signaling Pathway

**IMP-1575** exerts its biological effect by directly inhibiting Hedgehog acyltransferase (HHAT). HHAT is a membrane-bound O-acyltransferase responsible for the N-terminal palmitoylation of Hedgehog proteins, such as Sonic Hedgehog (SHH).<sup>[5]</sup> This lipid modification is essential for their signaling activity.

**IMP-1575** acts as a potent, competitive inhibitor of the palmitoyl-coenzyme A (Pal-CoA) substrate for HHAT.<sup>[3][6]</sup> Cryo-electron microscopy studies have revealed that **IMP-1575** binds to the active site of HHAT, forming hydrogen bonds with key catalytic residues, including Asp339 and His379.<sup>[6][7]</sup> This binding event physically blocks the access of Pal-CoA to the active site, thereby preventing the palmitoylation of Hedgehog proteins.<sup>[6][7]</sup> The inhibition of this crucial step disrupts the entire Hedgehog signaling cascade.





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